

Application Notes and Protocols: Synthesis and Purification of α -Damascenone

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Compound of Interest

Compound Name: α -Damascenone

Cat. No.: B1149544

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Introduction

α -Damascenone is a potent fragrance and flavor compound belonging to the family of rose ketones. Its characteristic fruity and floral aroma makes it a valuable ingredient in the perfumery, cosmetics, and food industries. This document provides detailed application notes and experimental protocols for the synthesis and purification of **α -damascenone**, intended for use in research and development settings.

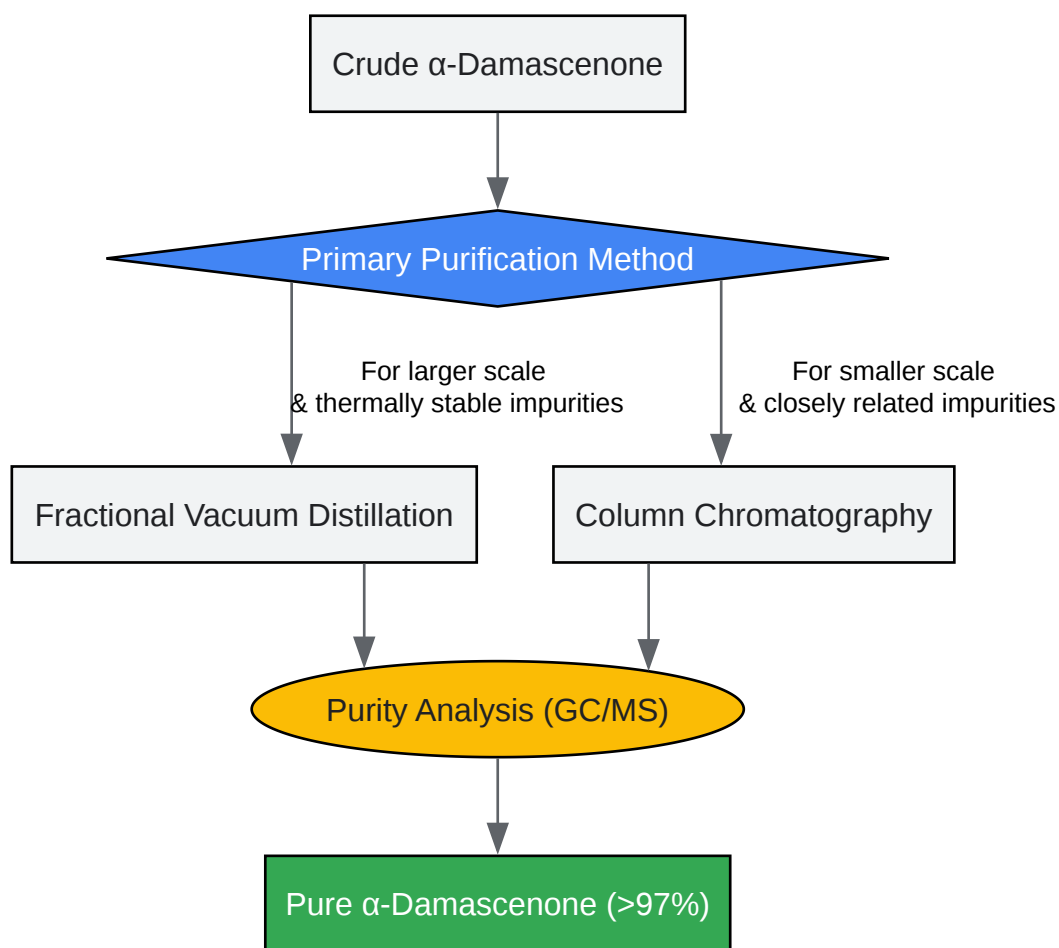
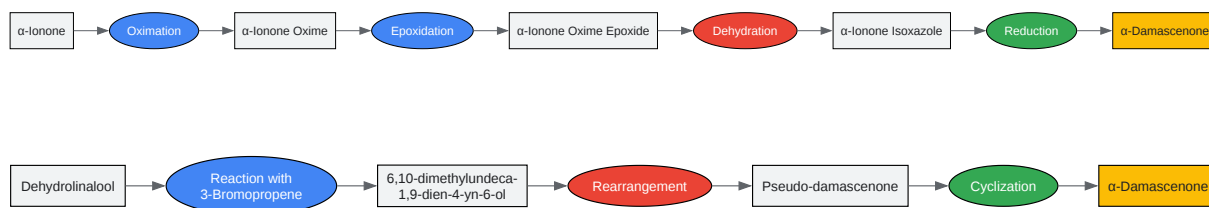
Synthesis of α -Damascenone

Several synthetic routes to **α -damascenone** have been developed, starting from various precursors. The choice of a particular method may depend on factors such as the availability of starting materials, desired yield and purity, and scalability.

Synthesis Method 1: From α -Ionone

This is a widely used and well-documented method that proceeds in four main steps: oximation, epoxidation, dehydration, and reduction.^[1]

Workflow for the Synthesis of **α -Damascenone** from α -Ionone



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References

- 1. researchgate.net [researchgate.net]
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